

Health and safety considerations for handling 3-Nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitroaniline

Cat. No.: B104315

[Get Quote](#)

An In-Depth Technical Guide to the Health and Safety Considerations for Handling 3-Nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **3-nitroaniline**, a chemical intermediate used in the synthesis of dyes and other organic compounds.^[1] Due to its toxicity, a thorough understanding of its properties and associated hazards is crucial for personnel in research and development settings.

Physicochemical Properties

3-Nitroaniline is a yellow crystalline solid.^{[1][2]} A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **3-Nitroaniline**

Property	Value	Reference
Appearance	Yellow needle-like crystals or powder	[2][3]
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[1]
Molecular Weight	138.12 g/mol	[1][3]
Melting Point	111-114 °C	[2]
Boiling Point	306 °C (decomposes)	[1][2]
Flash Point	196 °C	[2]
Water Solubility	1.25 g/L at 20 °C	[4]
Density	1.4 g/cm ³	[3][5]
Vapor Pressure	0.0000956 mmHg at 25 °C	[3]
log Kow (Octanol/Water Partition Coefficient)	1.37	[5]

Toxicological Data

3-Nitroaniline is classified as toxic if swallowed, in contact with skin, or if inhaled.[4][6] The primary health concern associated with exposure is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.[3][5][7] This can lead to cyanosis (blueish discoloration of the skin), headache, dizziness, nausea, and in severe cases, convulsions and unconsciousness.[5]

Table 2: Acute Toxicity of **3-Nitroaniline**

Route of Exposure	Species	LD50/LC50	Reference
Oral	Rat	535 mg/kg	[2][8]
Oral	Mouse	308 - 310 mg/kg	[2][3]
Oral	Guinea Pig	450 mg/kg	[2]
Aquatic Toxicity	Zebrafish (Brachydanio rerio)	LC50 (96 hr) available, indicates harm to aquatic life	[3]

Prolonged or repeated exposure may cause damage to organs.[4]

Hazard Identification and Risk Management

A thorough risk assessment should be conducted before handling **3-nitroaniline**. This involves identifying potential hazards and implementing appropriate control measures.

Flammability and Reactivity

3-Nitroaniline is combustible, and finely dispersed particles can form explosive mixtures in air. [5] It should be kept away from open flames and combustible substances.[5] It can react violently with strong acids, strong oxidants, and reducing agents.[5]

Occupational Exposure Limits

As of the date of this document, specific occupational exposure limits (OELs) for **3-nitroaniline** have not been established by major regulatory bodies such as OSHA or ACGIH. The NIOSH Pocket Guide to Chemical Hazards does not have an entry for **3-nitroaniline**. [9] However, OELs have been established for the closely related isomer, p-nitroaniline. As a precautionary measure, it is recommended to adhere to the OELs for p-nitroaniline when handling **3-nitroaniline**.

Table 3: Occupational Exposure Limits for p-Nitroaniline (for reference)

Organization	Limit	Reference
OSHA PEL	6 mg/m ³ (1 ppm) TWA	[10][11][12]
NIOSH REL	3 mg/m ³ TWA	[10][12]
ACGIH TLV	3 mg/m ³ TWA	[10][12]

TWA: Time-Weighted Average over an 8-hour workday.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-nitroaniline**.

- Eye/Face Protection: Chemical safety goggles or a face shield in combination with breathing protection are required.[5][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and protective clothing are necessary to prevent skin contact.[5][6]
- Respiratory Protection: A NIOSH-approved respirator with a particulate filter is required, especially when handling the powder form or when engineering controls are insufficient to maintain exposure below recommended limits.[6] Local exhaust ventilation should be used to minimize inhalation exposure.[5]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3-nitroaniline** are not readily available in the public domain. However, standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for regulatory purposes.

Acute Oral Toxicity (Based on OECD Test Guideline 420)

The acute oral toxicity of a substance is often determined using a fixed-dose procedure.[13][14] In this method, groups of animals, typically female rats, are administered the test substance at one of several fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg body weight).[13] The initial dose is selected based on a preliminary sighting study.[13] Animals are fasted before dosing

and observed for signs of toxicity and mortality for up to 14 days.[13][15] The study aims to identify a dose that causes evident toxicity without mortality, which then allows for classification of the substance according to the Globally Harmonized System (GHS).[13]

Acute Dermal Toxicity (Based on OECD Test Guideline 402)

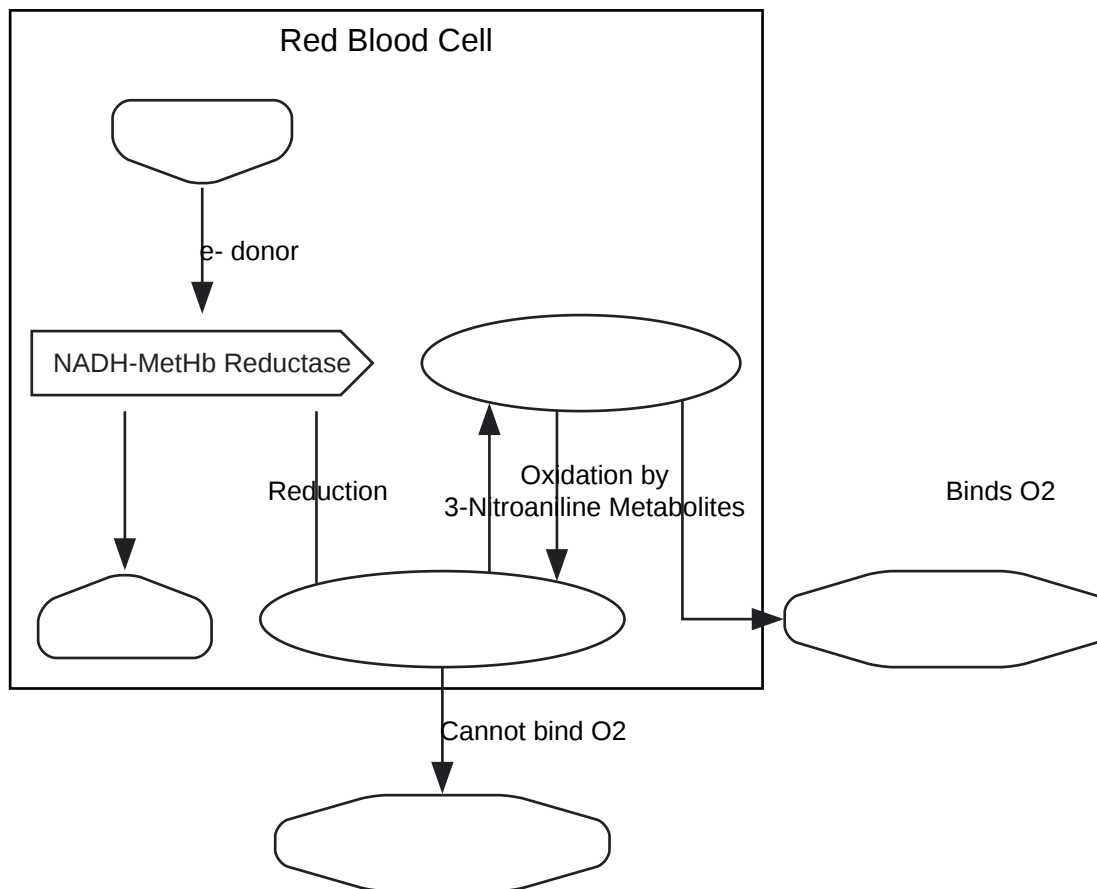
For assessing acute dermal toxicity, the substance is applied to a small, shaved area of the skin of the test animals (e.g., rats or rabbits) for 24 hours.[16] A limit test is often performed first at a dose of 2000 mg/kg body weight.[16] If no mortality is observed, no further testing is required. If mortality occurs, the test is repeated with different dose groups to determine the LD50.[16] Animals are observed for signs of toxicity and mortality for 14 days.[16]

Visualizations

Mechanism of Methemoglobinemia

The primary toxic effect of **3-nitroaniline** is the induction of methemoglobinemia. The following diagram illustrates the general mechanism by which oxidizing agents like aniline derivatives cause this condition.

Mechanism of Methemoglobinemia



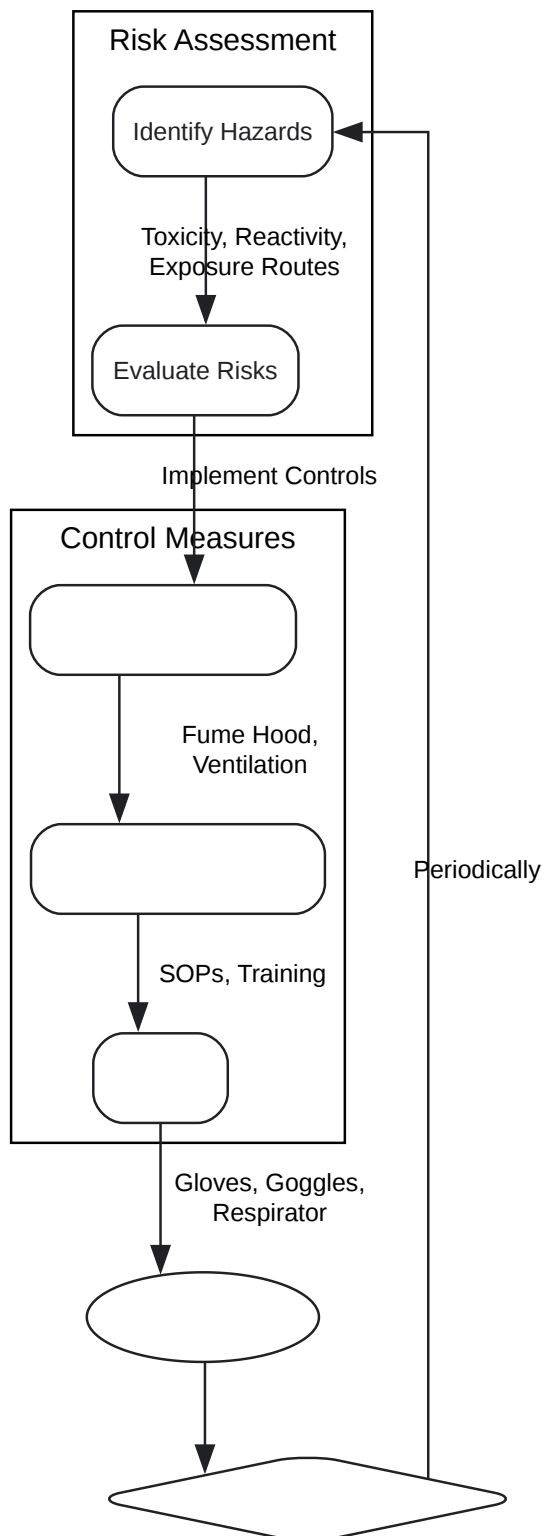
[Click to download full resolution via product page](#)

Caption: Oxidative stress from **3-nitroaniline** metabolites converts hemoglobin to methemoglobin.

Risk Assessment and Control Workflow

The following diagram outlines a logical workflow for assessing and controlling the risks associated with handling **3-nitroaniline** in a laboratory setting.

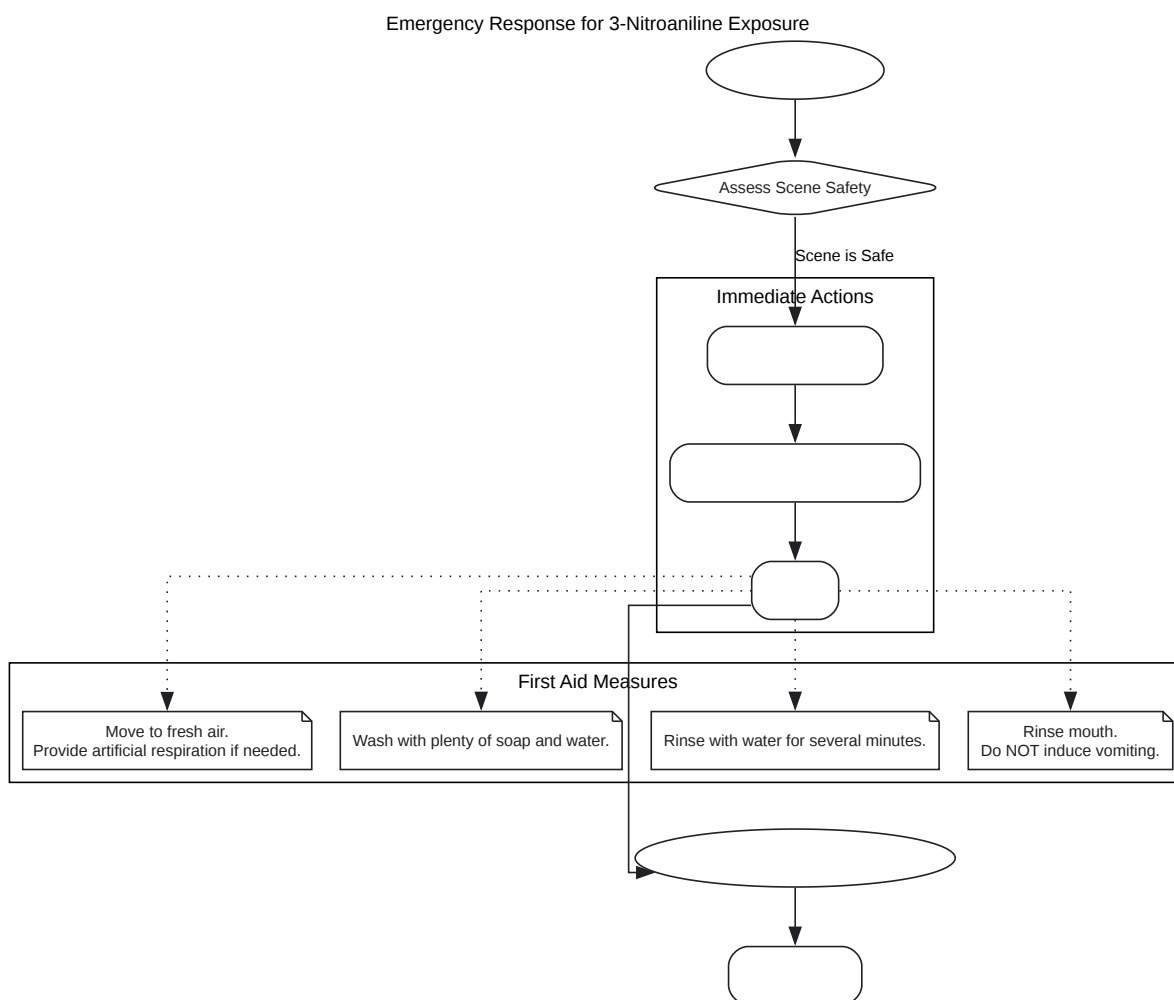
Risk Assessment and Control Workflow for 3-Nitroaniline

[Click to download full resolution via product page](#)

Caption: A systematic approach to managing the risks of handling **3-nitroaniline**.

Emergency Response for Exposure

This diagram provides a clear workflow for responding to an accidental exposure to **3-nitroaniline**.



[Click to download full resolution via product page](#)

Caption: A workflow for immediate actions following exposure to **3-nitroaniline**.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood.[17] Avoid generating dust.[17] Do not eat, drink, or smoke in areas where **3-nitroaniline** is handled.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][17] Store away from incompatible materials such as strong acids, strong bases, and oxidizing agents.[6]

First Aid Measures

- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[6] If breathing is difficult or has stopped, provide artificial respiration.[4] Seek immediate medical attention.[4][6]
- Skin Contact: Immediately remove all contaminated clothing.[4][18] Wash the affected area with plenty of soap and water.[6] Seek immediate medical attention.[4][6]
- Eye Contact: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do.[5] Continue rinsing. Seek medical advice if irritation persists.[4]
- Ingestion: Rinse mouth with water.[6] Do NOT induce vomiting.[6] Seek immediate medical attention.[4][6]

Environmental Hazards

3-Nitroaniline is harmful to aquatic life with long-lasting effects.[4][18] Avoid release to the environment.[6] All waste materials should be disposed of in accordance with local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Nitroaniline - Wikipedia [en.wikipedia.org]
- 2. 3-Nitroaniline CAS#: 99-09-2 [m.chemicalbook.com]
- 3. 3-Nitroaniline | C₆H₆N₂O₂ | CID 7423 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. ICSC 0307 - 3-NITROANILINE [chemicalsafety.ilo.org]
- 6. suvchemlaboratorychemicals.com [suvchemlaboratorychemicals.com]
- 7. M-NITROANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. fishersci.com [fishersci.com]
- 9. CDC - NIOSH Pocket Guide to Chemical Hazards - Index of Chemical Names : N [cdc.gov]
- 10. nj.gov [nj.gov]
- 11. P-NITROANILINE | Occupational Safety and Health Administration [osha.gov]
- 12. p-Nitroaniline - IDLH | NIOSH | CDC [cdc.gov]
- 13. oecd.org [oecd.org]
- 14. oecd.org [oecd.org]
- 15. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 16. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 17. chemicalbook.com [chemicalbook.com]
- 18. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [Health and safety considerations for handling 3-Nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104315#health-and-safety-considerations-for-handling-3-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com